

Comprehensive Spectroscopic Characterization of 4-[4-(2-Methoxyethoxy)phenoxy]benzoic acid

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Compound of Interest

Compound Name:	4-[4-(2-Methoxyethoxy)phenoxy]benzoic acid
CAS No.:	887412-01-3
Cat. No.:	B1344598

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Executive Summary & Molecular Architecture

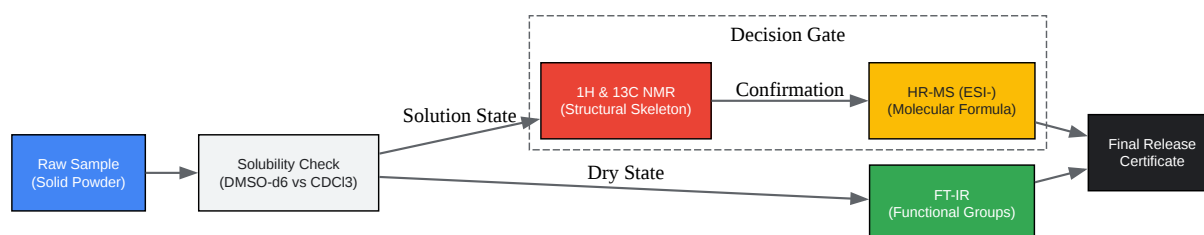
4-[4-(2-Methoxyethoxy)phenoxy]benzoic acid is a critical structural intermediate, often utilized in the synthesis of liquid crystal mesogens and peroxisome proliferator-activated receptor (PPAR) ligands. Its structure represents a classic "rod-like" (calamitic) architecture, featuring a rigid aromatic core and a flexible glycol ether tail.

This guide provides a definitive protocol for the structural validation of this compound. Unlike simple reagents, this molecule contains three distinct electronic domains that must be resolved:

- The Electron-Deficient Head: The benzoic acid moiety (electron-withdrawing).
- The Conjugated Linker: The diphenyl ether bridge.
- The Electron-Rich Tail: The methoxyethoxy chain.

Analytical Workflow Strategy

The following directed acyclic graph (DAG) illustrates the critical path for validating this compound, moving from bulk property verification to atomic-level resolution.



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Figure 1: The integrated spectroscopic workflow. Note that solubility testing dictates the NMR solvent choice, which is critical for observing the carboxylic acid proton.

Infrared Spectroscopy (FT-IR): Functional Group Validation

Objective: Rapid confirmation of the carboxylic acid head and ether tail without sample destruction.

Experimental Protocol

- Method: Attenuated Total Reflectance (ATR) is preferred over KBr pellets to prevent moisture interference with the O-H band.
- Resolution: 4 cm⁻¹.
- Scans: 32.

Spectral Interpretation

The spectrum is dominated by the interplay between the carboxylic acid dimer and the ether linkages.

Frequency (cm ⁻¹)	Vibration Mode	Structural Assignment	Diagnostic Note
2500–3300	O-H Stretch (Broad)	Carboxylic Acid Dimer	Very broad "fermi resonance" shape; obscures C-H aromatic stretches.
1680–1690	C=O Stretch	Benzoic Acid Carbonyl	Lower frequency than aliphatic acids (typ. 1710) due to aromatic conjugation.
1590–1600	C=C Ring Stretch	Aromatic Rings	Sharp, distinct bands confirming the biphenyl core.
1245–1255	C-O-C Stretch (Asym)	Aryl Alkyl Ether	Strong intensity; confirms the connection between the ring and the tail.
1100–1120	C-O-C Stretch	Aliphatic Ether	Specific to the methoxyethoxy tail (glycol ether linkage).

Technical Insight: If the Carbonyl peak shifts significantly higher ($>1720\text{ cm}^{-1}$), suspect the formation of a monomer (rare in solid state) or esterification impurities.

Nuclear Magnetic Resonance (NMR): The Structural Fingerprint

Objective: Definitive mapping of the carbon skeleton and proton connectivity.

Solvent Selection Strategy

Do not use CDCl₃. While common, chloroform often leads to line broadening or disappearance of the carboxylic acid proton due to exchange.

- Recommended Solvent:DMSO-d6.[\[1\]](#)
- Reasoning: DMSO forms strong hydrogen bonds with the carboxylic acid, "locking" the proton in place and typically revealing it as a sharp (or slightly broad) singlet between 12.0–13.0 ppm.

^1H NMR Assignment (400 MHz, DMSO-d6)

The molecule exhibits a classic "Head-to-Tail" shielding gradient. The protons near the acid are deshielded (downfield), while the tail protons are shielded (upfield).

δ (ppm)	Multiplicity	Integral	Assignment	Mechanistic Logic
12.60	Singlet (br)	1H	-COOH	Highly deshielded acidic proton.
7.90	Doublet (J=8.8 Hz)	2H	Ar-H (a)	Ortho to COOH. Electron-withdrawing group (EWG) effect deshields these protons.
7.05	Doublet (J=8.8 Hz)	2H	Ar-H (b)	Meta to COOH / Ortho to Ether. Overlapping region.
7.02	Doublet (J=9.0 Hz)	2H	Ar-H (c)	Ring B (Phenoxy). Ortho to the central ether linkage.
6.95	Doublet (J=9.0 Hz)	2H	Ar-H (d)	Ring B. Ortho to the alkoxy tail. Electron-donating group (EDG) shields these most.
4.10	Triplet	2H	-O-CH ₂ -	Methylene directly attached to the phenoxy oxygen.
3.65	Triplet	2H	-CH ₂ -O-	Methylene adjacent to the methoxy group.

3.30	Singlet	3H	-OCH ₃	Terminal methoxy group.
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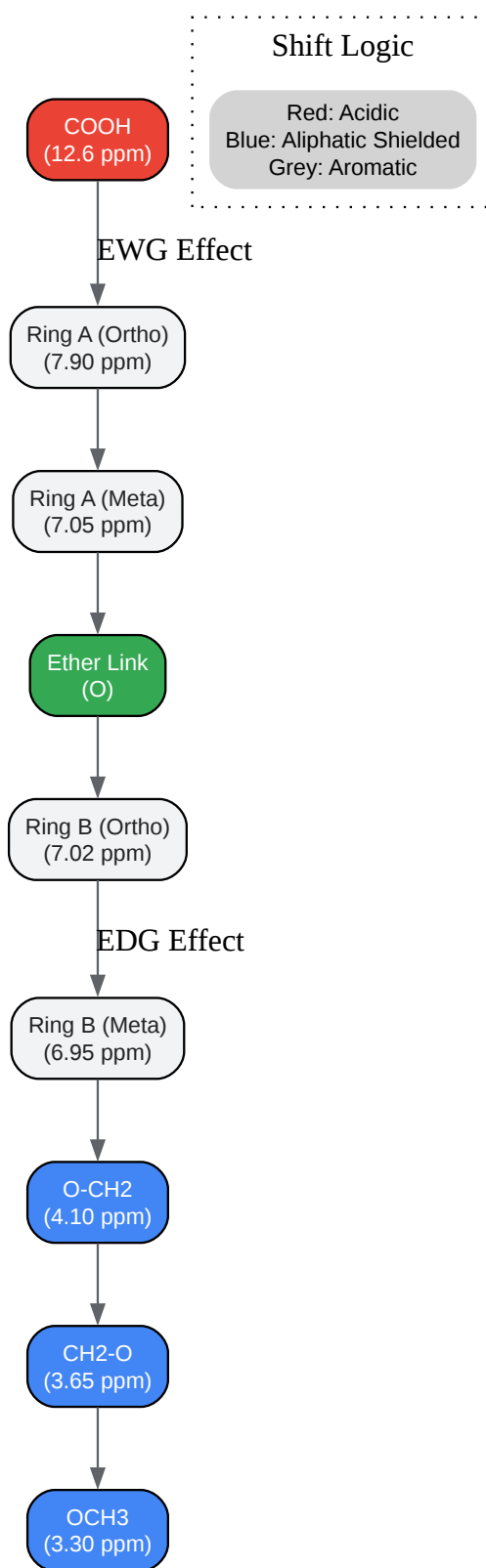
¹³C NMR Framework (100 MHz, DMSO-d₆)

The Carbon-13 spectrum must resolve two distinct carbonyl-like environments: the acid C=O and the aromatic C-O carbons.

- C=O (Acid): ~167.0 ppm.
- Aromatic C-O (Ipso): Three distinct peaks in the 150–165 ppm range due to the ether linkages.
- Aliphatic Carbons:
 - 67.5 ppm: -O-CH₂- (Next to Phenoxy)
 - 70.5 ppm: -CH₂-O- (Next to Methoxy)
 - 58.5 ppm: -OCH₃ (Methoxy)

Visualization of Structural Logic[2]

The following diagram maps the specific NMR shifts to the molecular structure, visualizing the electron density gradient from the Acid (Left) to the Tail (Right).



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Figure 2: NMR Chemical Shift Connectivity Map. Note the progression from Deshielded (Red) to Shielded (Blue).

Mass Spectrometry & Quality Control

Objective: Confirmation of molecular weight and impurity profiling.

Mass Spectrometry (ESI)

- Ionization Mode: Negative Electrospray Ionization (ESI-).
- Rationale: Carboxylic acids deprotonate easily to form $[M-H]^-$ ions. Positive mode (ESI+) often yields weak signals unless ammonium adducts are formed.
- Target Ion:
 - Molecular Formula: $C_{16}H_{16}O_5$
 - Molecular Weight: 288.29 g/mol
 - Observed m/z: 287.1 $[M-H]^-$

Common Impurities

When analyzing this compound, watch for these specific synthetic byproducts:

- 4-Hydroxybenzoic acid: Result of incomplete ether coupling. (NMR: Missing aliphatic tail signals).
- Tosylate/Halide precursors: If the tail was added via nucleophilic substitution, look for residual tosyl group peaks (Ar-CH₃ at ~2.4 ppm).

References

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